

TFF3 ELISA Kit: Application Notes and Protocols for Quantitative Analysis

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Compound of Interest

Compound Name: ITF 300
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trefoil Factor 3 (TFF3), also known as Intestinal Trefoil Factor (ITF), is a small, stable peptide predominantly secreted by goblet cells in the intestinal and colonic mucosa.[1][2] It is a key player in mucosal protection and repair, a process known as restitution.[3][4] TFF3 exists as a 7 kDa monomer and can form a homodimer, which is considered its active form.[4] Emerging evidence highlights the multifaceted role of TFF3 beyond the gastrointestinal tract, implicating it in various pathological states including cancer, metabolic diseases like type 2 diabetes, and neurodegeneration.[1][2] Its functions include promoting cell migration, regulating cell survival and apoptosis, and modulating inflammatory responses.[5][6] Given its involvement in diverse physiological and pathological processes, the accurate quantification of TFF3 levels in various biological samples is crucial for both basic research and the development of novel therapeutic strategies.

This document provides detailed application notes and a comprehensive protocol for the quantitative analysis of TFF3 using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA)

kit.

Assay Principle

The TFF3 ELISA kit employs the quantitative sandwich immunoassay technique. A microplate is pre-coated with a monoclonal antibody specific for human TFF3.^[7] Standards and samples are pipetted into the wells, allowing any TFF3 present to be bound by the immobilized antibody. After washing, an enzyme-linked polyclonal antibody specific for TFF3 is added. Following another wash to remove unbound antibody-enzyme reagent, a substrate solution is added to the wells. The resulting color development is proportional to the amount of TFF3 bound in the initial step. The reaction is terminated by the addition of a stop solution, and the absorbance is measured at 450 nm. A standard curve is generated by plotting the absorbance values for each standard against its known concentration, from which the TFF3 concentration in the samples can be determined.

Kit Specifications and Performance Characteristics

The quantitative data below is a summary of typical performance characteristics for a human TFF3 ELISA kit. For specific values, refer to the manual provided with your kit.

Parameter	Specification	Source
Assay Type	Solid Phase Sandwich ELISA	
Assay Range	39.0 - 2,500 pg/mL	
Sensitivity	13.1 pg/mL	
Sample Types	Cell Culture Supernatants, Serum, Plasma (EDTA, Heparin), Saliva, Urine	
Required Sample Volume	10 µL (Serum, Plasma, Saliva, Urine), 50 µL (Cell Culture Supernatants)	
Specificity	Natural and recombinant human TFF3	
Cross-Reactivity	< 0.5% with related molecules	
Assay Duration	Approximately 4.5 hours	[8]

Applications in Research and Drug Development

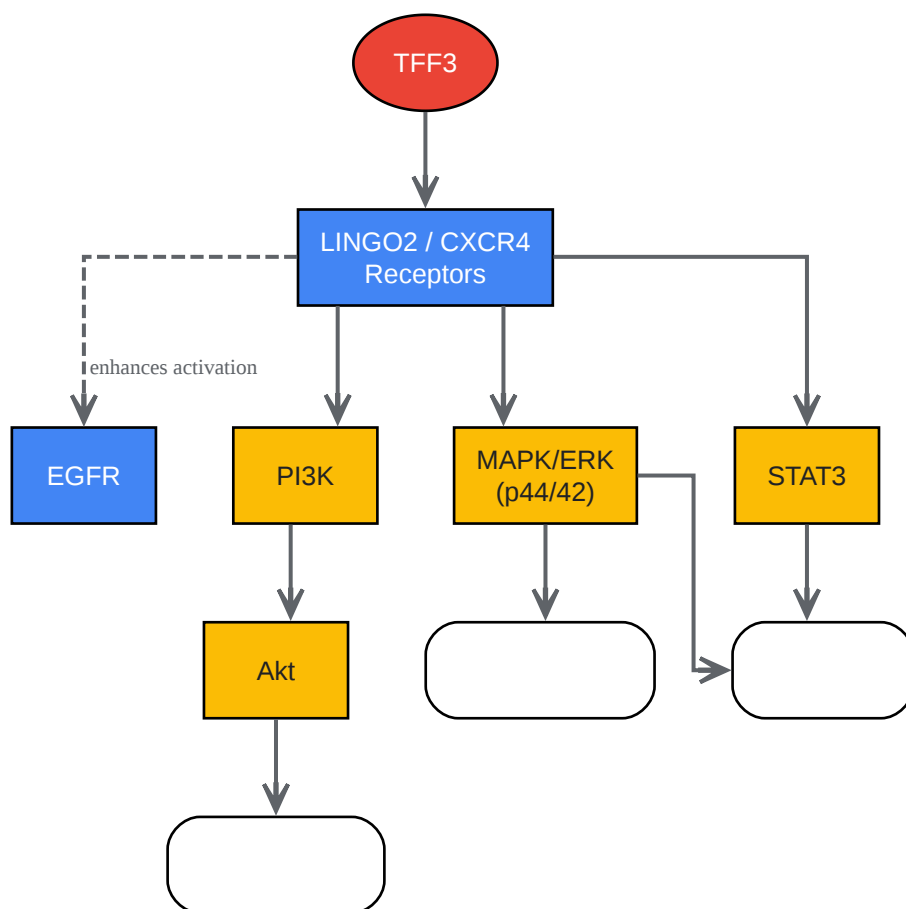
The quantification of TFF3 is valuable in several research areas:

- **Gastrointestinal Research:** TFF3 is a critical factor in maintaining the integrity of the gastrointestinal mucosa.[3] Its levels can be a key biomarker in studies of inflammatory bowel diseases (IBD), such as ulcerative colitis and Crohn's disease, where mucosal healing is impaired.[3][6]
- **Oncology:** Deregulation of TFF3 expression is linked to cancer. While it can act as a tumor suppressor in some contexts, it is also known to promote tumor progression, invasion, and metastasis in others, making it a target of interest in cancer research.[3][9]
- **Metabolic Diseases:** TFF3 has been implicated in the regulation of glucose metabolism.[4] Research shows its expression is regulated by food intake, and it may play a role in conditions like type 2 diabetes and non-alcoholic fatty liver disease (NAFLD).[1][4]

- Neurobiology: TFF3 exhibits anti-apoptotic activity and may have a neuroprotective role, particularly in conditions like cerebral ischemia.[10]
- Drug Development: As a therapeutic agent, TFF3 holds promise for treating disorders that require epithelial repair.[6] Monitoring TFF3 levels can be essential in preclinical and clinical studies for TFF3-based therapies.[1][6]

TFF3 Signaling Pathways

TFF3 exerts its pleiotropic effects by activating several downstream signaling pathways. While its exact receptor interactions are still under investigation, several binding partners and pathways have been identified. TFF3 can interact with receptors such as LINGO2 and CXCR4 to mediate its effects.[6][9] Key signaling cascades activated by TFF3 include the MAPK/ERK and PI3K/Akt pathways, which are crucial for cell survival, proliferation, and migration.[5][9]



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Caption: TFF3 signaling pathways promoting cell survival, migration, and proliferation.

Experimental Protocols

Reagent Preparation

- Bring all reagents and samples to room temperature before use. It is recommended that all standards and samples be assayed in duplicate.[7]
- Wash Buffer: If supplied as a concentrate, dilute it to 1X with deionized or distilled water as specified in the kit manual.
- Standard Dilution: Prepare a serial dilution of the TFF3 standard. For example, starting with a high standard, perform 2-fold serial dilutions to create a curve typically ranging from 2,500 pg/mL down to 39 pg/mL. Use the provided standard diluent for all dilutions. The standard diluent also serves as the zero standard (0 pg/mL).[11]

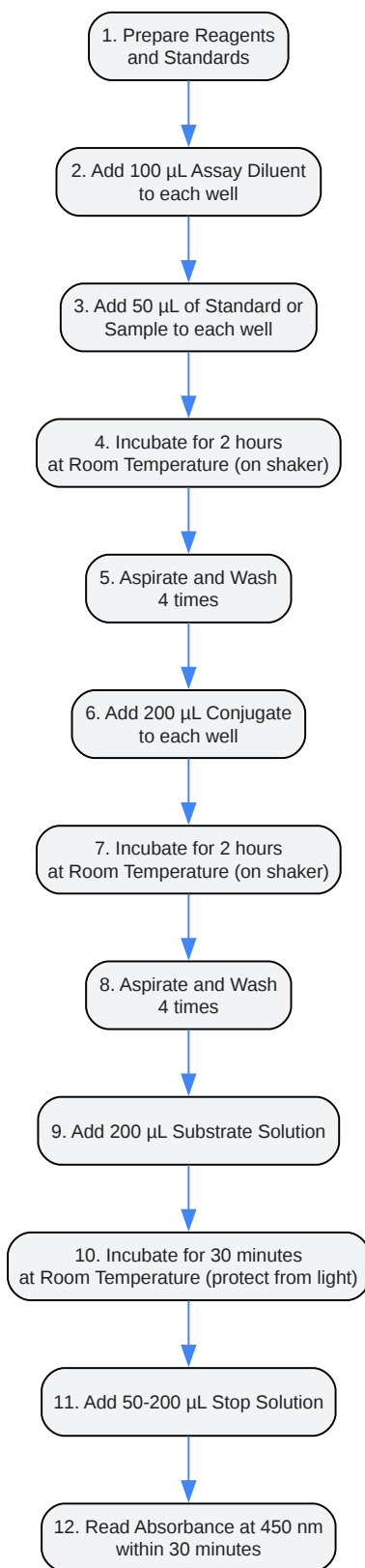
Sample Preparation

Proper sample collection and preparation are critical for accurate results.

- Cell Culture Supernatants: Centrifuge samples for 20 minutes at 1,000 x g to remove particulates and assay immediately or aliquot and store at $\leq -20^{\circ}\text{C}$.[7]
- Serum: Use a serum separator tube and allow samples to clot for 2 hours at room temperature or overnight at 4°C before centrifugation for 20 minutes at approximately 1,000 x g.[11]
- Plasma: Collect plasma using EDTA or heparin as an anticoagulant. Centrifuge for 15-20 minutes at 1,000 x g within 30 minutes of collection.[7][11]
- Saliva and Urine: Collect samples in a sterile container. Centrifuge for 20 minutes at 1,000 x g to remove particulates.[7][11]
- Dilution: If the TFF3 concentration in a sample is expected to be higher than the highest standard, the sample should be diluted with the appropriate calibrator diluent.

Assay Procedure

The following is a generalized procedure. Always follow the specific instructions in your kit's manual.



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Caption: A generalized workflow for the TFF3 sandwich ELISA procedure.

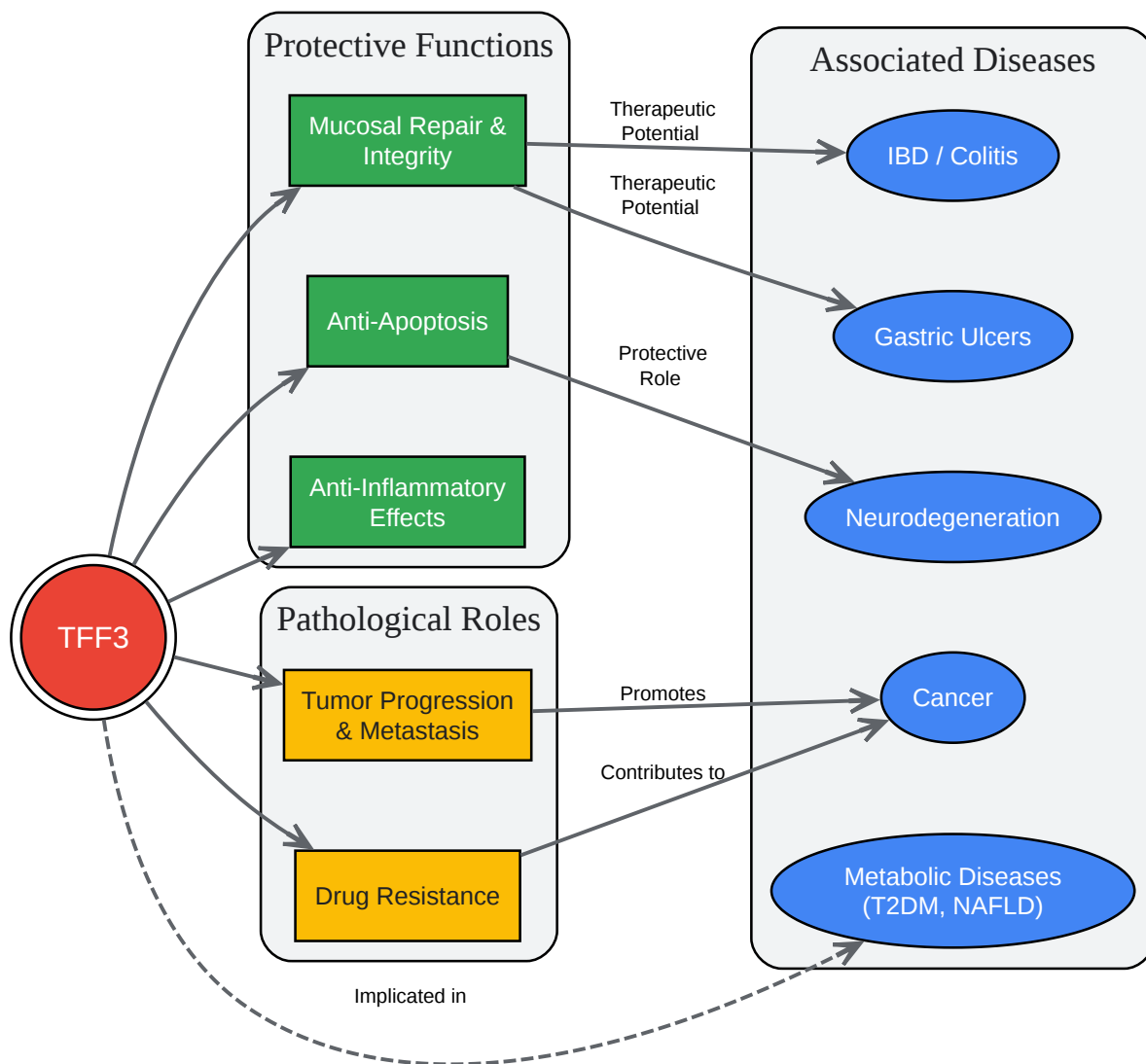
- Prepare the Plate: Remove excess microplate strips from the plate frame and return them to the foil pouch containing the desiccant pack.
- Add Assay Diluent: Add 100 μ L of Assay Diluent to each well.
- Add Standards and Samples: Add 50 μ L of each standard, control, or sample to the appropriate wells.
- First Incubation: Cover with a plate sealer and incubate for 2 hours at room temperature, preferably on a horizontal orbital microplate shaker.
- Wash: Aspirate each well and wash, repeating the process 3 times for a total of 4 washes with 1X Wash Buffer.
- Add Conjugate: Add 200 μ L of the HRP-conjugated antibody to each well.
- Second Incubation: Cover with a new plate sealer and incubate for 2 hours at room temperature on the shaker.
- Wash: Repeat the aspiration and wash step as described in step 5.
- Add Substrate: Add 200 μ L of Substrate Solution to each well.
- Develop Color: Incubate for 30 minutes at room temperature on the benchtop, protected from light.
- Stop Reaction: Add 50-200 μ L of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Read Plate: Determine the optical density of each well within 30 minutes, using a microplate reader set to 450 nm. Wavelength correction at 570 nm or 630 nm is recommended if available.[7]

Data Analysis

- Average the duplicate readings for each standard, control, and sample.
- Subtract the average zero standard optical density (O.D.) from all other readings.
- Create a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis. A four-parameter logistic (4-PL) curve fit is often recommended.
- Calculate the concentration of TFF3 in the samples by interpolating their O.D. values from the standard curve.
- Apply the dilution factor to the calculated concentration to obtain the final TFF3 concentration in the original sample.

TFF3 in Disease and Drug Development

The role of TFF3 is context-dependent, acting as both a protective agent and a factor in disease progression. This dual role makes it a compelling subject for research and a potential target for therapeutic intervention. Understanding the molecular function of TFF3 in specific diseases is key to developing new clinical strategies.^[2]



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Caption: The dual role of TFF3 in protective functions and pathological disease progression.

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